

Personal protective equipment for handling Allyl cyclohexyloxyacetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Allyl cyclohexyloxyacetate

Cat. No.: B1266723

[Get Quote](#)

Essential Safety and Handling Guide for Allyl Cyclohexyloxyacetate

This guide provides immediate, essential safety and logistical information for handling **Allyl cyclohexyloxyacetate** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

Hazard Identification and Classification

Allyl cyclohexyloxyacetate is classified with the following hazards:

- Harmful if swallowed.[1][2][3]
- Causes skin irritation.[1][3]
- May cause an allergic skin reaction.[2]
- Very toxic to aquatic life with long-lasting effects.[1][2]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Allyl cyclohexyloxyacetate** to minimize exposure and ensure personal safety.

PPE Category	Item	Specification
Eye/Face Protection	Safety Goggles or Face Shield	Chemical splash goggles or a face shield worn over safety glasses is required, meeting ANSI Z.87.1 standards. [4]
Hand Protection	Chemical-resistant Gloves	Wear disposable nitrile gloves for short-term protection. [4] For prolonged contact, consult the glove manufacturer's resistance guide.
Skin and Body Protection	Laboratory Coat	A flame-resistant lab coat (e.g., Nomex®) should be worn and fully buttoned to cover as much skin as possible. [4]
Full-body clothing and shoes	Wear long pants and closed-toe, closed-heel shoes that cover the entire foot. [4]	
Respiratory Protection	Respirator	Use a NIOSH-approved respirator (e.g., type P95 or ABEK-P2) if ventilation is inadequate or for higher-level protection. [5] Annual medical evaluations and fit testing are required for respirator use. [4]

Operational and Handling Plan

Engineering Controls:

- Work in a well-ventilated area.[\[5\]](#)
- Use a chemical fume hood for procedures that may generate vapors, mists, or aerosols.[\[5\]](#)

Safe Handling Procedures:

- Avoid contact with skin and eyes.[5]
- Do not breathe vapors, mist, or gas.[5]
- Wash hands thoroughly after handling.[2]
- Do not eat, drink, or smoke in the work area.[2]
- Keep the container tightly closed when not in use.

First Aid Measures:

- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[5]
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician if irritation persists.[5]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[5]
- If Swallowed: Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.[5]

Accidental Release and Spillage Plan

- Evacuate: Evacuate personnel from the spill area.[5]
- Ventilate: Ensure adequate ventilation.[5]
- Containment: Prevent the spill from entering drains.[5]
- Clean-up:
 - For liquid spills, use an inert absorbent material to soak up the chemical.
 - For solid spills, sweep or shovel the material into a suitable, closed container for disposal. Avoid creating dust.[5]

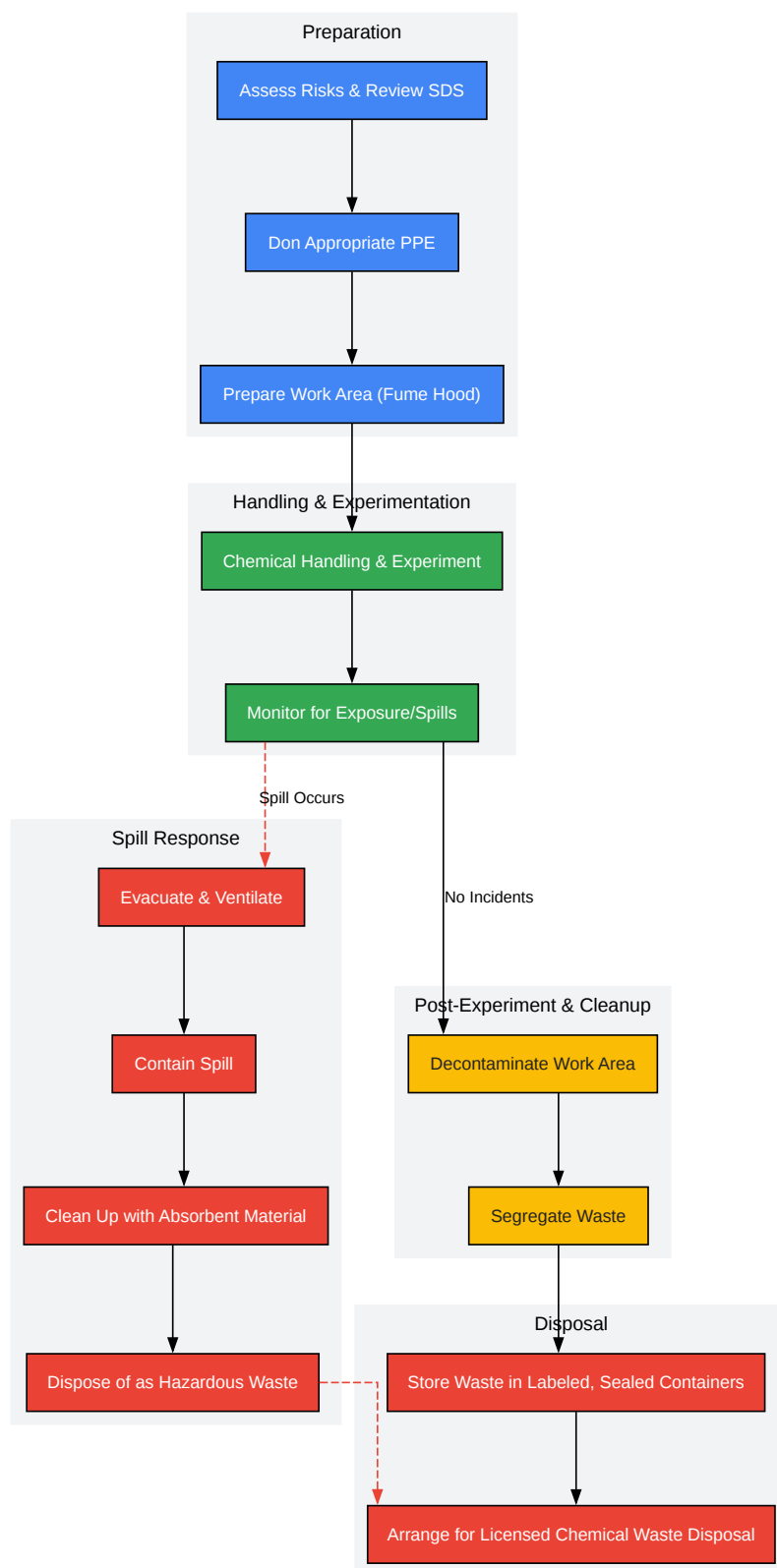
- Decontaminate: Clean the spill area thoroughly.
- Personal Protection: Wear the appropriate PPE during the entire clean-up process.[5]

Disposal Plan

- Product Disposal: Dispose of surplus and non-recyclable solutions through a licensed disposal company. The material may be burned in a chemical incinerator equipped with an afterburner and scrubber.[5]
- Contaminated Packaging: Dispose of contaminated packaging as unused product.[5]
- Regulations: All waste disposal must be in accordance with local, regional, and national regulations.

Experimental Workflow

The following diagram illustrates the safe handling and disposal workflow for **Allyl cyclohexyloxyacetate**.



[Click to download full resolution via product page](#)

Caption: Safe Handling and Disposal Workflow for **Allyl cyclohexyloxyacetate**.

Physical and Chemical Properties

Property	Value
Molecular Formula	C11H18O3
Molecular Weight	198.26 g/mol [1][6]
Appearance	Colorless to yellowish liquid[6]
Boiling Point	281 - 283 °C[6]
Refractive Index	n _{20/D} 1.460 - 1.464[6]
Storage Conditions	Store at room temperature.[6]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Allyl cyclohexyloxyacetate | C11H18O3 | CID 111727 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. directpcw.com [directpcw.com]
- 3. ewg.org [ewg.org]
- 4. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 5. capotchem.cn [capotchem.cn]
- 6. chemimpex.com [chemimpex.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Allyl cyclohexyloxyacetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1266723#personal-protective-equipment-for-handling-allyl-cyclohexyloxyacetate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com